

Best practices for handling and storing C.I. Solvent Yellow 176

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Solvent yellow 176

Cat. No.: B080745

[Get Quote](#)

Technical Support Center: C.I. Solvent Yellow 176

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling and storing C.I. Solvent Yellow 176.

Troubleshooting Guides

This section addresses specific issues that may be encountered during experiments involving C.I. Solvent Yellow 176.

Problem	Possible Cause	Solution
Inconsistent Coloration in Experiments	1. Incomplete dissolution of the dye.[1] 2. Degradation of the dye due to excessive heat or light exposure.[1][2] 3. Incompatible solvent or polymer system.[3]	1. Ensure the dye is fully dissolved by selecting an appropriate solvent (e.g., acetone, pyridine) and using adequate mixing.[1][3] 2. Store the dye in a cool, dry, and dark place.[2] Avoid exceeding the recommended heat resistance temperature during experiments.[1][4] 3. Verify the compatibility of C.I. Solvent Yellow 176 with your specific experimental materials.[5]
Precipitation of Dye from Solution	1. The solution is supersaturated. 2. Change in temperature affecting solubility. 3. Use of an inappropriate solvent.[3]	1. Prepare a fresh solution with a lower concentration of the dye. 2. Maintain a consistent temperature during your experiment. If warming was required for dissolution, ensure the solution remains at a temperature that maintains solubility. 3. C.I. Solvent Yellow 176 is insoluble in water and ethanol.[3] Use recommended solvents like acetone or pyridine for dissolution.[3]
Unexpected Color Shift	1. pH of the medium. 2. Presence of strong oxidizing or reducing agents.[2]	1. Buffer the experimental medium to maintain a stable pH. 2. Avoid using strong oxidizing or reducing agents in conjunction with the dye, as they are incompatible.[2]
Difficulty in Dissolving the Powder	1. Use of an incorrect solvent. [3] 2. Insufficient mixing or	1. Refer to the solubility data and use a solvent in which C.I.

sonication.

Solvent Yellow 176 is soluble, such as acetone or pyridine.[3]

2. Employ mechanical stirring or sonication to aid the dissolution process.

Frequently Asked Questions (FAQs)

Handling and Storage

- What are the primary hazards associated with C.I. Solvent Yellow 176? C.I. Solvent Yellow 176 may cause eye, skin, and respiratory tract irritation.[2] It is harmful if swallowed and may cause stomach discomfort.[2] It is important to minimize dust generation and accumulation when handling the powder.[2]
- What personal protective equipment (PPE) should be worn when handling C.I. Solvent Yellow 176? It is recommended to wear an approved respirator, chemical safety goggles, and rubber gloves.[2] Work should be conducted in a chemical fume hood.[2]
- What are the recommended storage conditions for C.I. Solvent Yellow 176? Store in a cool, dry place in tightly sealed, light-resistant containers.[2] In the continental US, room temperature storage is generally acceptable.[6]
- How should I dispose of C.I. Solvent Yellow 176 waste? Waste disposal methods must comply with local and state regulations.[7] Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[2] Generally, it should be disposed of in a suitable, labeled disposal container.[2][8]

Properties and Use

- What is the chemical formula and molecular weight of C.I. Solvent Yellow 176? The chemical formula is C₁₈H₁₀BrNO₃, and the molecular weight is 368.18 g/mol .[2][9]
- In which solvents is C.I. Solvent Yellow 176 soluble? It is soluble in acetone, pyridine, and sulfuric acid, but insoluble in ethanol and water.[3]

- What is the melting point of C.I. Solvent Yellow 176? The melting point is approximately 218°C.[3][10]

Quantitative Data Summary

Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C18H10BrNO3	[2][9]
Molecular Weight	368.18 g/mol	[2][9]
Appearance	Yellow Powder	[2][3]
Melting Point	218 °C	[3][10]

Heat Resistance and Light Fastness

In Medium	Heat Resistance	Light Fastness (Grade 1-8)	Reference
PS	280-300 °C	7-8	[1][3]
ABS	300 °C	-	[1]
PC	320 °C	-	[1]
PET	300 °C	-	[1]

Solubility in Organic Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Acetone	0.2	[1]
Butyl Acetate	0.2	[1]
Methylbenzene	0.6	[1]
Dichloromethane	0.3	[1]
Ethylalcohol	0.1	[1]

Experimental Protocols

General Protocol for Preparation of a Stock Solution

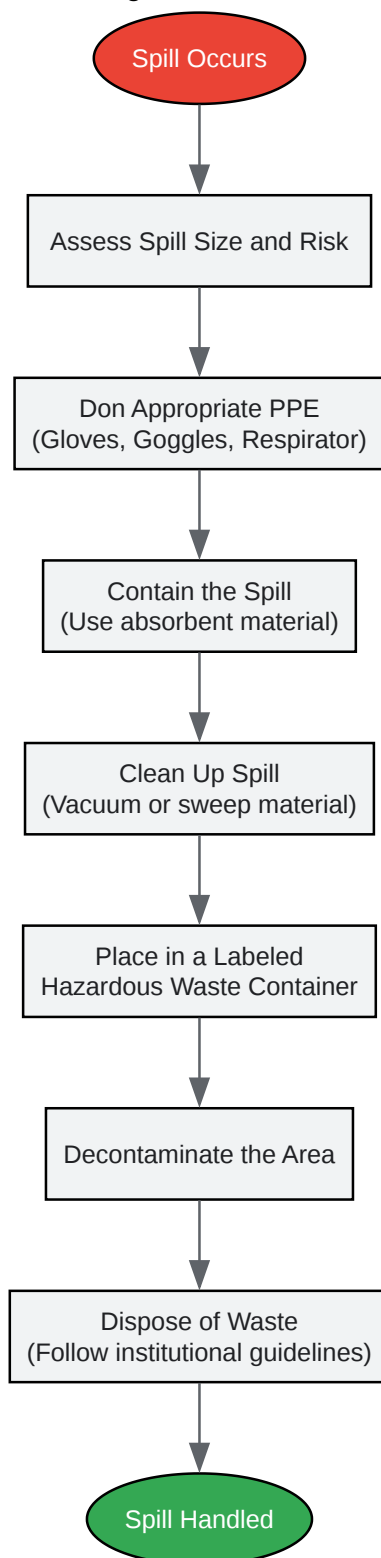
This protocol outlines a general procedure for preparing a stock solution of C.I. Solvent Yellow 176 for use in laboratory experiments.

- Materials:
 - C.I. Solvent Yellow 176 powder
 - Appropriate solvent (e.g., Acetone, Pyridine)
 - Volumetric flask
 - Magnetic stirrer and stir bar or sonicator
 - Analytical balance
 - Personal Protective Equipment (PPE): chemical safety goggles, gloves, lab coat.
- Procedure:
 1. Work within a certified chemical fume hood.
 2. Don appropriate PPE.
 3. Weigh the desired amount of C.I. Solvent Yellow 176 powder using an analytical balance.

4. Carefully transfer the powder to the volumetric flask.
5. Add a small amount of the chosen solvent to the flask to wet the powder.
6. Gently swirl the flask or place it on a magnetic stirrer to begin the dissolution process.
Sonication can also be used to aid dissolution.
7. Once the powder is dispersed, add more solvent until the flask is approximately half-full.
8. Continue stirring or sonicating until all the powder has completely dissolved.
9. Bring the solution to the final volume with the solvent.
10. Cap the flask and invert it several times to ensure the solution is homogeneous.
11. Store the stock solution in a tightly sealed, light-resistant container in a cool, dry place.

Visualizations

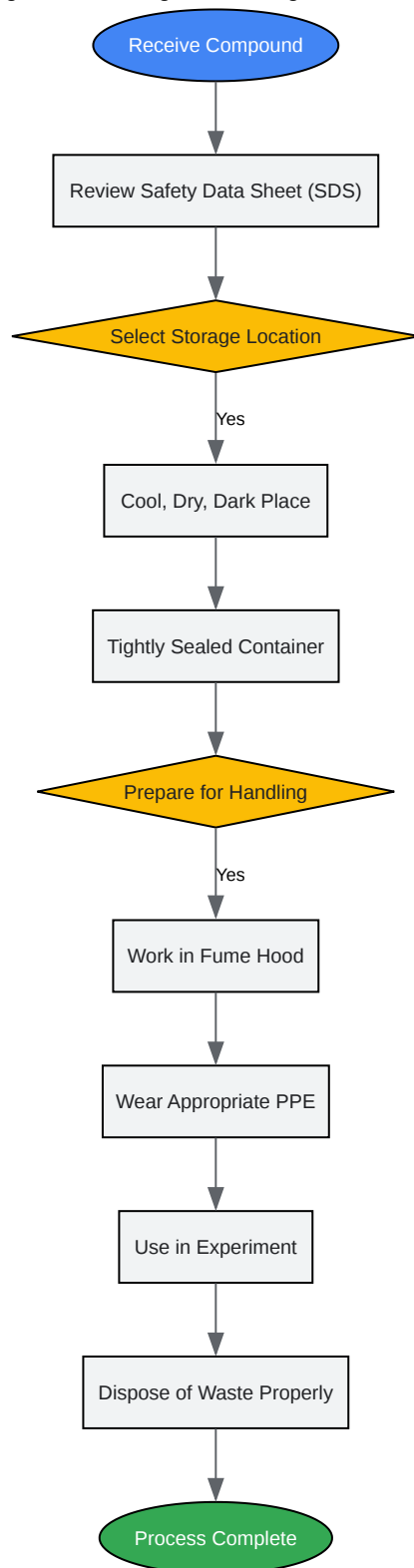
Workflow for Handling a C.I. Solvent Yellow 176 Spill



[Click to download full resolution via product page](#)

Caption: Workflow for handling a C.I. Solvent Yellow 176 spill.

Decision Logic for Handling and Storing C.I. Solvent Yellow 176

[Click to download full resolution via product page](#)

Caption: Decision logic for handling and storing C.I. Solvent Yellow 176.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. China Solvent Yellow 176 / CAS 10319-14-9 factory and manufacturers | Precise Color [[precisechem.com](https://www.precisechem.com)]
- 2. [additivesforpolymer.com](https://www.additivesforpolymer.com) [[additivesforpolymer.com](https://www.additivesforpolymer.com)]
- 3. [ccchemical.com](https://www.ccchemical.com) [[ccchemical.com](https://www.ccchemical.com)]
- 4. [additivesforpolymer.com](https://www.additivesforpolymer.com) [[additivesforpolymer.com](https://www.additivesforpolymer.com)]
- 5. [specialchem.com](https://www.specialchem.com) [[specialchem.com](https://www.specialchem.com)]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 7. [epsilonpigments.com](https://www.epsilonpigments.com) [[epsilonpigments.com](https://www.epsilonpigments.com)]
- 8. [kochcolor.com](https://www.kochcolor.com) [[kochcolor.com](https://www.kochcolor.com)]
- 9. [worlddyevariety.com](https://www.worlddyevariety.com) [[worlddyevariety.com](https://www.worlddyevariety.com)]
- 10. News - SOLVENT YELLOW 176 - Introduction and Application [[precisechem.com](https://www.precisechem.com)]
- To cite this document: BenchChem. [Best practices for handling and storing C.I. Solvent Yellow 176]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b080745#best-practices-for-handling-and-storing-c-i-solvent-yellow-176>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com